

Stereochemistry of 3-Butylpyrrolidine: A Technical Guide

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Compound of Interest

Compound Name: 3-Butylpyrrolidine

Cat. No.: B15321962

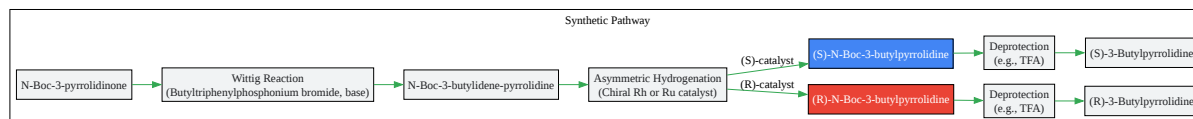
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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the stereochemistry of **3-butylpyrrolidine**, a chiral heterocyclic compound of interest in medicinal chemistry and drug development. This document details its stereoisomeric forms, proposes synthetic routes for the preparation of its enantiomers, and outlines methods for their separation and characterization.

Introduction to the Stereochemistry of 3-Butylpyrrolidine

3-Butylpyrrolidine possesses a single stereocenter at the C3 position of the pyrrolidine ring, giving rise to two enantiomers: (R)-**3-butylpyrrolidine** and (S)-**3-butylpyrrolidine**. These stereoisomers are non-superimposable mirror images of each other and are expected to exhibit identical physical properties, with the exception of their interaction with plane-polarized light and other chiral molecules. The distinct three-dimensional arrangement of the butyl group can lead to significant differences in their biological activity, pharmacokinetic profiles, and toxicological properties. Therefore, the stereoselective synthesis and characterization of each enantiomer are crucial for the development of new chemical entities.



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